

Pursuit Plus: A Comparative Analysis of Performance Across Diverse Crop Varieties

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Compound of Interest

Compound Name: Pursuit Plus

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth comparative analysis of **Pursuit Plus** herbicide, an agrochemical product containing the active ingredients imazethapyr and pendimethalin. The following sections detail its performance on various crop varieties, compare its efficacy with alternative herbicides, and provide comprehensive experimental data and protocols for scientific evaluation.

Executive Summary

Pursuit Plus is a broad-spectrum herbicide utilized for the control of a wide range of annual grasses and broadleaf weeds in several important crops. Its dual-action formulation, combining an acetolactate synthase (ALS) inhibitor (imazethapyr) and a mitotic inhibitor (pendimethalin), offers both pre-emergence and early post-emergence weed control. This guide presents a quantitative comparison of **Pursuit Plus**'s performance in key crops such as soybeans, lentils, peas, and CLEARFIELD® corn, alongside data from alternative herbicide treatments. The objective is to provide researchers and agricultural scientists with a comprehensive resource for evaluating the efficacy, crop tolerance, and yield implications of **Pursuit Plus** in various agricultural systems.

Data Presentation: Performance of Pursuit Plus and Alternatives

The following tables summarize quantitative data from various field studies, offering a comparative look at weed control efficacy, crop tolerance, and yield outcomes.

Table 1: Performance in Soybeans (Glycine max)

Herbicide Treatment	Application Rate (g ai/ha)	Weed Control Efficacy (%)	Soybean Yield (kg/ha)	Crop Injury (%)
Pursuit Plus (Imazethapyr + Pendimethalin)	70 + 840	85 - 95	2500 - 3200	< 5 (temporary yellowing)[1]
S-metolachlor + Metribuzin	1070 + 420	88 - 96	2600 - 3300	< 5
Glyphosate (Roundup Ready Soybeans)	840	90 - 98	2800 - 3500	0
Hand-Weeded Control	N/A	100	3000 - 3600	0
Weedy Check	N/A	0	1200 - 1800	0

Table 2: Performance in Lentils (Lens culinaris) and Peas (Pisum sativum)

Herbicide Treatment	Application Rate (g ai/ha)	Crop	Biomass Reduction (%)	Seed Yield Reduction (%)
Imazethapyr + Pendimethalin	53 + 1120	Lentil	0	0
Imazethapyr + Pendimethalin	53 + 1120	Pea	0	0
Trifluralin	840	Lentil	Not Recommended (potential for injury)[2]	Not Recommended
Trifluralin	840	Pea	0 - 5	0 - 5
Hand-Weeded Control	N/A	Lentil/Pea	0	0
Weedy Check	N/A	Lentil/Pea	40 - 60	50 - 70

Note: In some studies, higher rates of pendimethalin (2240 g/ha) in combination with imazethapyr led to biomass and yield reductions in a subsequent winter wheat crop.[2]

Table 3: Performance in CLEARFIELD® Corn (Zea mays)

Herbicide Treatment on CLEARFIELD® Hybrid	Hybrid	Grain Yield (bu/acre)
Imidazolinone Herbicide	Terra TR1167IT	150 - 175
Imidazolinone Herbicide	Garst 8222	145 - 170
Imidazolinone Herbicide	Pioneer 3395	148 - 172
Conventional Herbicide	Conventional Hybrid (e.g., Pioneer 32K61)	155 - 180

Data represents a summary of yield performance of imidazolinone-tolerant corn hybrids treated with an imidazolinone herbicide compared to a conventional system.[3]

Experimental Protocols

The data presented in this guide is based on standardized field trial methodologies. Below are detailed protocols for key experiments cited.

Protocol 1: Herbicide Efficacy and Crop Tolerance Trial

1. Experimental Design:

- Layout: Randomized Complete Block Design (RCBD) with four replications.
- Plot Size: 3 meters by 10 meters.
- Treatments: **Pursuit Plus**, at least one competitor herbicide, a hand-weeded control, and a weedy check.

2. Application:

- Timing: Pre-emergence (PRE) applications are made within 3 days of planting. Early post-emergence (EPOST) applications are made when weeds are at the 2-4 leaf stage and the crop has reached the appropriate growth stage (e.g., first to third trifoliate in soybeans).
- Equipment: A CO₂-pressurized backpack sprayer calibrated to deliver 200 L/ha of spray solution at a pressure of 275 kPa, using flat-fan nozzles.

3. Data Collection:

- Weed Control: Visual ratings of percent weed control are taken at 14, 28, and 56 days after treatment (DAT) for each weed species present. A scale of 0% (no control) to 100% (complete control) is used.
- Crop Injury: Visual assessment of crop phytotoxicity is conducted at 7, 14, and 28 DAT using a scale of 0% (no injury) to 100% (crop death). Symptoms such as stunting, chlorosis (yellowing), and necrosis are noted.
- Crop Yield: The center two rows of each plot are harvested at maturity. Grain is weighed, and moisture content is determined to adjust yield to a standard moisture percentage.

Protocol 2: Rotational Crop Injury Assessment

1. Primary Crop Phase:

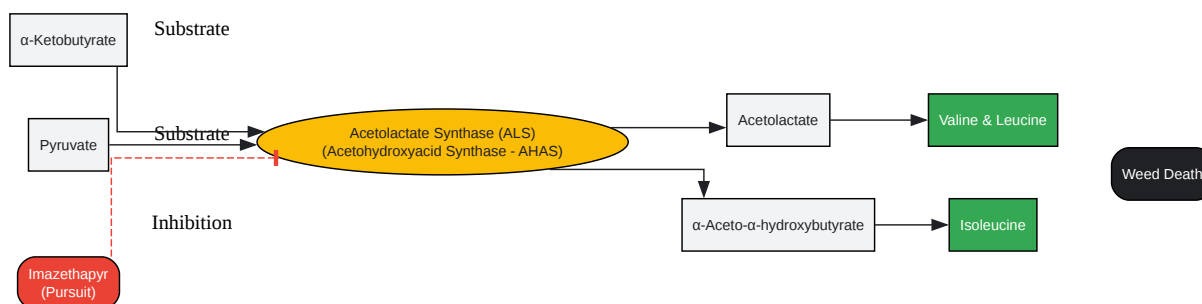
- Establish a trial as described in Protocol 1.

2. Rotational Crop Phase:

- Planting: Following the harvest of the primary crop, the entire trial area is tilled and planted with a sensitive rotational crop (e.g., winter wheat, sugar beets).
- Data Collection:
 - Visual injury ratings of the rotational crop are taken at regular intervals during its early growth stages.
 - Plant stand counts are conducted to assess any impact on germination and establishment.
 - At maturity, the rotational crop is harvested from each plot to determine if there is any significant yield reduction compared to the plots from the hand-weeded control of the primary crop trial.

Mandatory Visualization

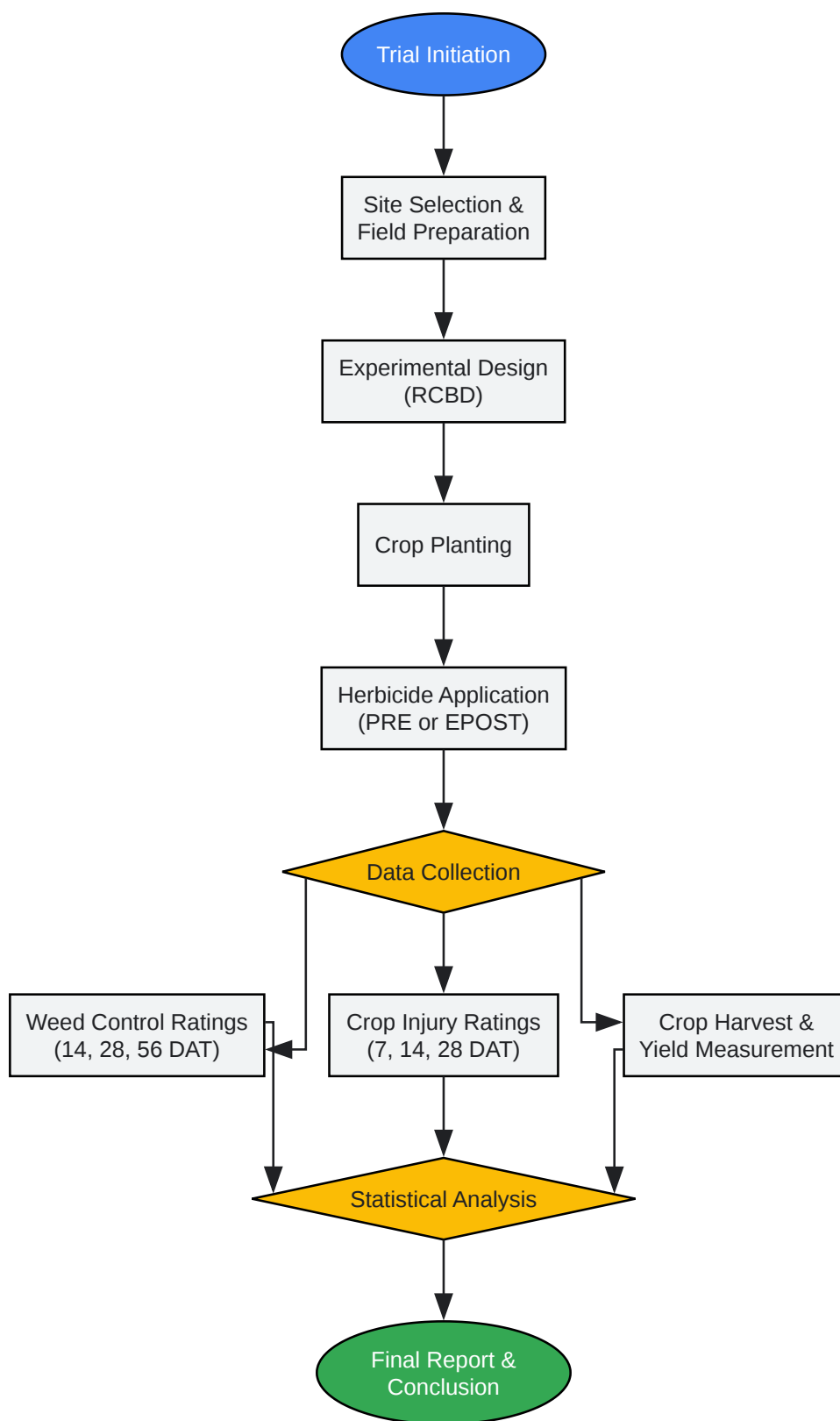
Signaling Pathway of Imazethapyr (ALS Inhibition)



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Caption: Imazethapyr inhibits the ALS enzyme, blocking branched-chain amino acid synthesis.

Experimental Workflow for Herbicide Efficacy Trial



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Caption: A typical workflow for conducting a herbicide efficacy and crop tolerance field trial.

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